

Crystal structure of Fluorene-9,9-dipropionic acid

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Compound of Interest

Compound Name: Fluorene-9,9-dipropionic acid

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An In-depth Technical Guide to the Crystal Structure of **Fluorene-9,9-dipropionic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fluorene-9,9-dipropionic acid (F99DPA) is a bifunctional molecule of significant interest, merging the rigid, π -conjugated fluorene core with the versatile hydrogen-bonding capabilities of carboxylic acid groups. This combination makes it a valuable building block in supramolecular chemistry, polymer science, and the development of functional materials.^{[1][2]} This guide provides a comprehensive technical overview of its molecular and crystal structure. While a specific deposited crystal structure for **Fluorene-9,9-dipropionic acid** is not publicly available as of this writing, this document serves as an expert-guided framework, presenting a predictive analysis based on the well-established crystallographic trends of closely related 9,9-disubstituted fluorene derivatives. We will explore its synthesis, crystallization protocols, detailed structural analysis, and the critical role of intermolecular forces in its solid-state assembly.

Introduction: The Significance of the Fluorene Scaffold

The fluorene moiety is a cornerstone in materials science due to its unique electronic and physical properties.^[3] Its rigid, planar structure and high fluorescence quantum yield have led to its incorporation into a vast array of applications, including organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), and fluorescent chemosensors.^{[2][4]} The reactivity of the C9 position allows for facile derivatization, enabling the tuning of its chemical and physical properties.^{[2][5]}

By substituting the C9 proton with two propionic acid chains, F99DPA gains several key advantages:

- **Enhanced Stability:** Double substitution at the C9 position prevents oxidation, increasing the long-term stability of the fluorene core.^[3]
- **Supramolecular Control:** The two carboxylic acid groups are powerful hydrogen-bond donors and acceptors, capable of directing molecular assembly into predictable, stable, and functional architectures.^[6]
- **Functionality and Solubility:** The polar acid groups can improve solubility in specific solvents and provide reactive handles for polymerization or coordination to metal centers.

This guide delves into the atomic-level details of F99DPA's structure, providing the foundational knowledge necessary for its rational application in materials design and drug development.

Synthesis and Crystallization

The synthesis of F99DPA leverages the acidity of the C9 protons on the fluorene backbone. A robust and scalable synthetic pathway is essential for obtaining high-purity material suitable for single-crystal growth.

Synthetic Protocol: Alkylation of Fluorene

The following protocol describes a common and effective method for the synthesis of 9,9-disubstituted fluorenes.^[2]

Workflow for F99DPA Synthesis

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Caption: Synthetic workflow for **Fluorene-9,9-dipropionic acid**.

Step-by-Step Methodology:

- **Deprotonation:** To a solution of fluorene in a polar aprotic solvent like DMSO, add a strong base such as potassium hydroxide (KOH). The base abstracts the acidic protons at the C9 position, generating a resonance-stabilized fluorenyl anion.
- **Alkylation:** Slowly add an excess of an alkylating agent, such as ethyl 3-bromopropionate, to the solution. The fluorenyl anion acts as a nucleophile, attacking the electrophilic carbon of the alkyl halide in an S_N2 reaction. This step is typically performed twice to achieve disubstitution.
- **Hydrolysis:** Once the diester intermediate is formed and isolated, it is subjected to base-catalyzed hydrolysis using aqueous sodium hydroxide (NaOH). This converts the ester groups into carboxylate salts.
- **Acidification and Isolation:** The reaction mixture is cooled and acidified with a strong acid like hydrochloric acid (HCl). This protonates the carboxylate salts, causing the final product, **Fluorene-9,9-dipropionic acid**, to precipitate out of the aqueous solution.
- **Purification:** The crude product is collected by filtration, washed with water to remove salts, and then purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture) to yield high-purity F99DPA.

Protocol for Single Crystal Growth

Obtaining high-quality single crystals is paramount for accurate X-ray diffraction analysis. Slow crystallization techniques are employed to allow molecules to order themselves into a well-defined lattice.^[7]

Method: Slow Solvent Evaporation

- **Solvent Selection:** Choose a solvent or solvent system in which F99DPA has moderate solubility. A mixture of a good solvent (e.g., acetone) and a poor solvent (e.g., hexane) is often effective. The goal is to create a saturated or near-saturated solution at room temperature.
- **Preparation:** Dissolve a small amount of purified F99DPA in the chosen "good" solvent in a clean vial.
- **Induce Supersaturation:** Slowly add the "poor" solvent dropwise until the solution becomes slightly turbid, indicating the onset of precipitation. Add a few drops of the "good" solvent to redissolve the precipitate and achieve a clear, saturated solution.
- **Crystallization:** Cover the vial with a cap containing a few pinholes. This allows the more volatile solvent to evaporate slowly over several days to weeks. This gradual increase in concentration encourages the formation of a few large, well-ordered crystals rather than many small ones.
- **Harvesting:** Once suitable crystals have formed, carefully remove them from the solution using a pipette or fine forceps.

Crystallographic and Structural Analysis

The following analysis is based on established principles of crystal engineering and data from closely related fluorene structures.^{[1][4][6]}

Predicted Crystallographic Data

The crystal structure of F99DPA is expected to be governed by strong, directional hydrogen bonds and aromatic stacking interactions. This typically leads to highly ordered structures in centrosymmetric space groups.

Parameter	Predicted Value / Type	Rationale / Comparison
Chemical Formula	C ₁₉ H ₁₈ O ₄	Based on molecular structure. [8]
Molecular Weight	310.34 g/mol	Calculated from formula.
Crystal System	Monoclinic or Orthorhombic	Common systems for aromatic carboxylic acids.[9]
Space Group	P2 ₁ /c or P-1	Centrosymmetric space groups are highly probable due to the presence of inversion centers in hydrogen-bonded dimers.
a (Å)	8 - 12	Based on typical dimensions of related fluorene derivatives.
b (Å)	10 - 20	The length of the molecule with side chains will influence this axis.
c (Å)	15 - 25	Often the longest axis, accommodating stacked layers.
β (°) **	90 - 110	For the monoclinic system.
Volume (Å ³) **	1800 - 2500	Correlates with molecular size and packing efficiency.
Z	4 or 8	Number of molecules per unit cell.

Molecular Geometry

The F99DPA molecule consists of a rigid fluorene core and two flexible propionic acid side chains.

- Fluorene Core: The tricyclic fluorene system is largely planar, though minor twisting between the two benzo rings (typically 1-5°) is common due to packing forces in the crystal.[1][3]

- Propionic Acid Chains: The two side chains extend from the tetrahedral C9 carbon. The conformation of these chains is defined by several torsion angles, which will be influenced by the formation of intramolecular and intermolecular hydrogen bonds.

Molecular Structure of F99DPA

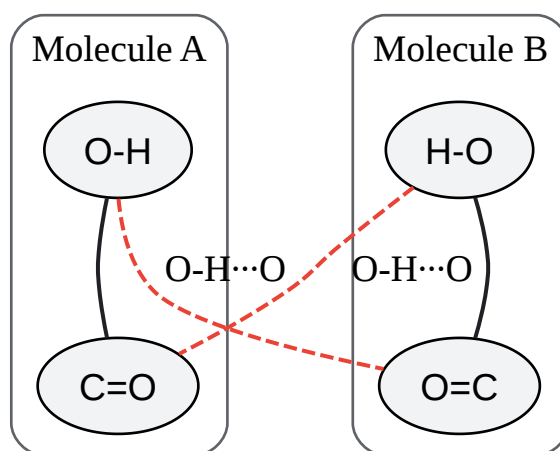
Caption: Molecular structure of **Fluorene-9,9-dipropionic acid**.

Supramolecular Assembly and Intermolecular Interactions

The crystal packing is a result of a delicate balance between several intermolecular forces.^[10] Understanding these interactions is key to predicting and controlling the material's properties.^[6]

- Hydrogen Bonding: The most dominant interaction will be the O-H...O hydrogen bonds between the carboxylic acid groups. It is highly probable that F99DPA molecules will form centrosymmetric dimers, where two molecules are linked through a robust R²₂(8) graph set motif. This is a classic and highly stable arrangement for carboxylic acids.

Hydrogen-Bonded Dimer Formation



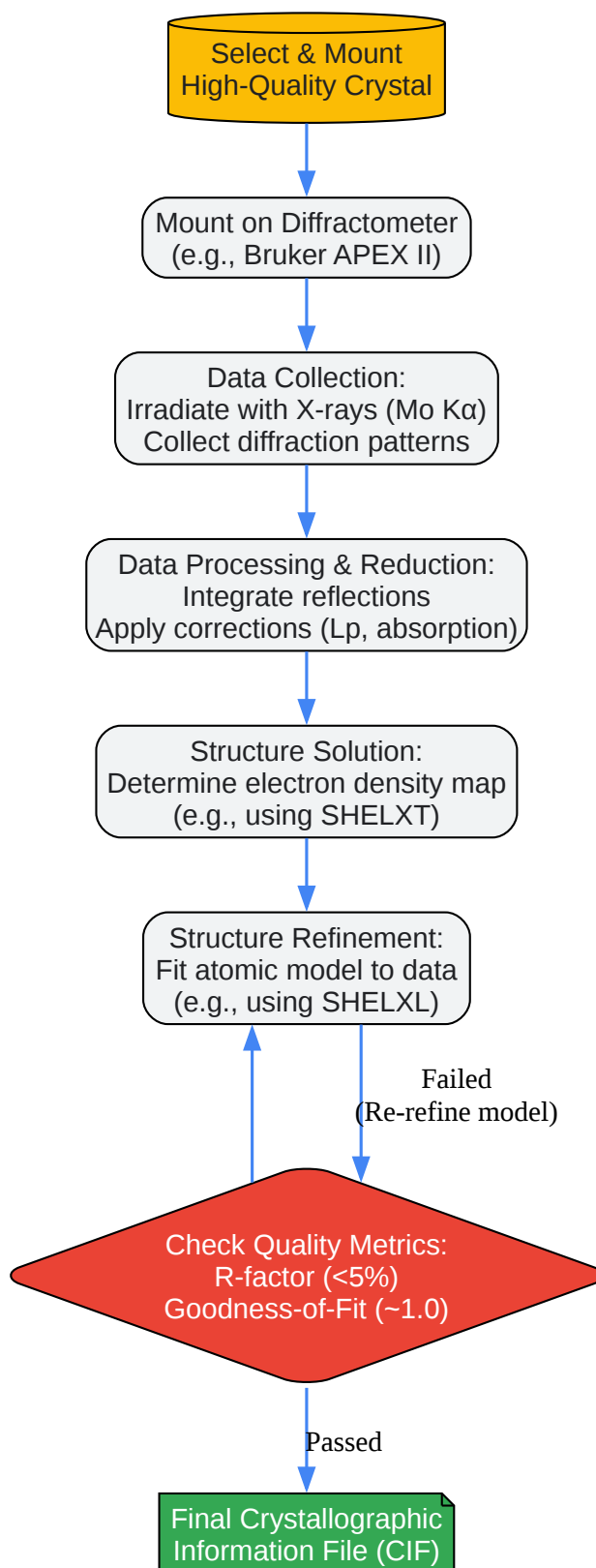
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Caption: R²₂(8) hydrogen-bonding motif forming a dimer.

- π - π Stacking: The planar, electron-rich fluorene cores are expected to stack with neighboring molecules. These interactions are crucial for charge transport in organic semiconductors.^[11] The stacking distance is typically in the range of 3.4–3.8 Å. The arrangement can be face-to-face or offset (slipped-stack).
- Weaker Interactions: C-H $\cdots$ O and C-H $\cdots\pi$ interactions also contribute significantly to the overall stability of the crystal lattice.^{[1][3]} Aromatic hydrogens on the fluorene core can act as weak donors to the carbonyl oxygens of the acid groups, while aliphatic hydrogens on the propionic chains can interact with the π -systems of adjacent fluorene units.

Experimental Workflow: Single-Crystal X-ray Diffraction

The definitive method for determining crystal structure is Single-Crystal X-ray Diffraction (SC-XRD). The protocol is a self-validating system, with internal checks at each stage to ensure data quality and structural accuracy.



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Caption: Standard workflow for Single-Crystal X-ray Diffraction.

- **Crystal Selection and Mounting:** A visually clear, defect-free crystal is selected under a microscope and mounted on a glass fiber or loop.
- **Data Collection:** The crystal is placed in a diffractometer and cooled (typically to 100 K) to reduce thermal motion. It is then irradiated with a monochromatic X-ray beam while being rotated, and thousands of diffraction images are collected.
- **Data Reduction:** The collected images are processed to integrate the intensities of each diffraction spot and apply corrections for experimental factors.
- **Structure Solution:** The phases of the structure factors are determined using direct methods or Patterson methods, which generates an initial electron density map.
- **Structure Refinement:** An atomic model is built into the electron density map. The positions, and anisotropic displacement parameters of the atoms are refined against the experimental data using a least-squares algorithm. The quality of the final model is assessed by metrics such as the R-factor (agreement factor); a value below 5% is indicative of a well-refined structure.

Conclusion and Outlook

The crystal structure of **Fluorene-9,9-dipropionic acid** is a sophisticated architecture dictated by a hierarchy of intermolecular forces. The powerful O-H...O hydrogen bonds create robust dimeric synthons, which are then organized into a three-dimensional lattice through π - π stacking and weaker C-H...X interactions. This detailed structural understanding is not merely academic; it provides a predictive blueprint for engineering new materials. By controlling crystallization conditions or chemically modifying the structure, researchers can potentially manipulate the crystal packing to optimize properties like charge mobility, solubility, or host-guest binding, paving the way for advanced applications in organic electronics and pharmaceutical sciences.

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